

# Technical Guide: Structure Elucidation of 6-Methylpyrazine-2-carbohydrazide

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## Compound of Interest

Compound Name: 6-Methylpyrazine-2-carbohydrazide

CAS No.: 105426-65-1

Cat. No.: B008946

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## Executive Summary & Strategic Importance

**6-Methylpyrazine-2-carbohydrazide** (CAS: 105426-65-1) is a critical pharmacophore in the development of antitubercular agents and complex Schiff base ligands. Its structural integrity is often compromised by the presence of its positional isomer, 5-methylpyrazine-2-carbohydrazide, which forms if the starting material (2,6-dimethylpyrazine) is contaminated with 2,5-dimethylpyrazine, or if non-regioselective oxidation methods are employed.

This guide provides a definitive elucidation strategy. Unlike standard protocols that rely solely on  $^1\text{H}$  NMR chemical shifts—which are often ambiguous due to solvent effects—this workflow utilizes HMBC (Heteronuclear Multiple Bond Correlation) and NOESY (Nuclear Overhauser Effect Spectroscopy) as the primary validation tools.

## Core Structural Challenge

The pyrazine ring possesses high symmetry potential. Distinguishing the 2,6-substitution pattern from the 2,5-substitution pattern requires mapping the connectivity of the aromatic protons relative to the carbonyl anchor and the methyl group.

## Synthetic Context & Impurity Profiling

Understanding the synthesis is the first step in elucidation. The presence of specific isomers is dictated by the oxidation pathway of the dimethylpyrazine precursor.

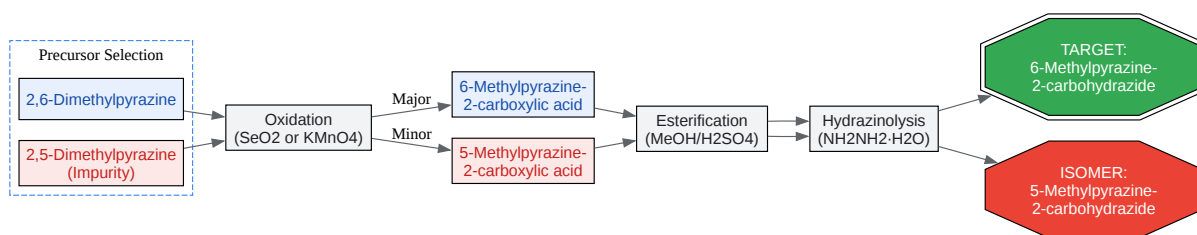
- Target Route (6-Methyl): Oxidation of 2,6-dimethylpyrazine

6-methylpyrazine-2-carboxylic acid

Esterification

Hydrazinolysis.

- Common Impurity Route (5-Methyl): Oxidation of 2,5-dimethylpyrazine (often present in technical grade 2,6-lutidine/pyrazine supplies).



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Figure 1: Synthetic pathways showing the origin of the critical 5-methyl isomer impurity.

## Analytical Strategy: The "Smoking Gun" Protocol

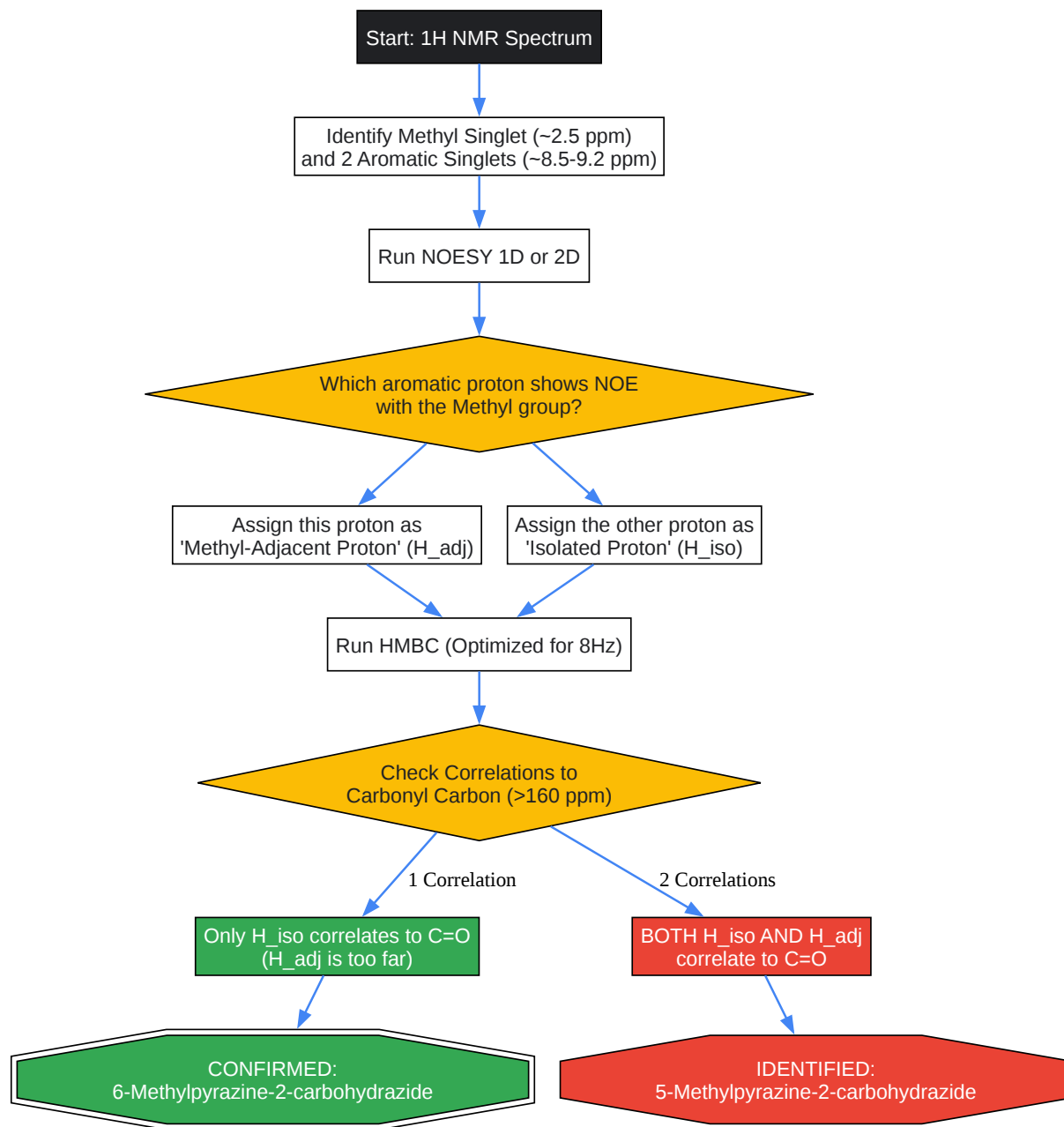
To strictly validate the structure, we employ a Self-Validating Logic Gate based on Long-Range NMR couplings.

## The Logic of Distinction

- Isomer A (6-Methyl): The proton at position 5 (H5) is four bonds away from the carbonyl carbon. Result: No HMBC correlation.
- Isomer B (5-Methyl): The proton at position 6 (H6) is three bonds away from the carbonyl carbon (via N1). Result: Strong HMBC correlation.

## Experimental Workflow

- Mass Spectrometry (HRMS): Confirm Molecular Formula ( ).
- <sup>1</sup>H NMR: Identify two aromatic singlets and one methyl singlet.
- NOESY: Assign the aromatic proton adjacent to the methyl group.
- HMBC: Determine if the other aromatic proton (the one not adjacent to methyl) correlates to the carbonyl.



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Figure 2: The NMR Logic Gate for definitive isomer differentiation.

## Detailed Spectral Assignments

### <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, 400 MHz)

The spectrum will display signals for the pyrazine ring, the methyl group, and the hydrazide moiety.

| Position | Type     | Shift (ppm) | Multiplicity  | Integration | Assignment Logic                                |
|----------|----------|-------------|---------------|-------------|-------------------------------------------------|
| NH       | Amide    | 9.80 - 10.0 | Broad Singlet | 1H          | Exchangeable with D <sub>2</sub> O.             |
| H-3      | Aromatic | 9.05 - 9.15 | Singlet ( )   | 1H          | Most deshielded due to adjacency to N4 and C=O. |
| H-5      | Aromatic | 8.60 - 8.70 | Singlet ( )   | 1H          | Shielded relative to H-3; adjacent to Methyl.   |
|          | Amine    | 4.50 - 4.70 | Broad Singlet | 2H          | Broad, exchangeable.                            |
|          | Methyl   | 2.55 - 2.60 | Singlet       | 3H          | Characteristic methyl on aromatic ring.         |

Note: In the 6-methyl isomer, H3 and H5 are meta to each other. The coupling constant is typically very small (~0.5 - 1.0 Hz), often appearing as singlets.

### <sup>13</sup>C NMR (DMSO-d<sub>6</sub>, 100 MHz)

| Carbon | Shift (ppm) | Type       | HMBC Correlations (from Protons) |
|--------|-------------|------------|----------------------------------|
| C=O    | 162.5       | Quaternary | H-3 (Strong),                    |
| C-2    | 143.0       | Quaternary | H-3                              |
| C-6    | 153.5       | Quaternary | H-5,                             |
| C-3    | 141.5       | CH         | H-5 (weak)                       |
| C-5    | 145.0       | CH         | H-3 (weak),                      |
|        | 21.5        |            | H-5                              |

## IR Spectroscopy (KBr Pellet)

- 3200 - 3400  $\text{cm}^{-1}$ : N-H stretching (Primary and Secondary amide/amine).
- 1660 - 1690  $\text{cm}^{-1}$ : C=O stretching (Amide I band). High intensity.
- 1520 - 1580  $\text{cm}^{-1}$ : C=N and C=C stretching (Pyrazine ring breathing).

## Experimental Protocols

### Synthesis of Analytical Standard (Brief)

To generate a reference standard for the 6-methyl isomer:

- Start: Dissolve 2,6-dimethylpyrazine (10 mmol) in water.
- Oxidation: Add

(20 mmol) slowly at 60°C. (Note: Control stoichiometry to prevent di-acid formation).

- Isolation: Filter

, acidify filtrate to pH 2. Extract 6-methylpyrazine-2-carboxylic acid.[\[1\]](#)

- Esterification: Reflux acid in MeOH with catalytic for 4h.
- Hydrazinolysis: React ester with Hydrazine Hydrate (80%) in EtOH at . Precipitate product.
- Purification: Recrystallize from Ethanol/Water (9:1).

## NMR Sample Preparation

- Solvent: DMSO-d6 (99.9% D) is preferred over due to the poor solubility of the carbohydrazide moiety in chloroform.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Tube: High-quality 5mm NMR tube (Wilmad 528-PP or equivalent) to ensure resolution of small meta-couplings.

## References

- Synthesis and Biological Evaluation of Pyrazine Derivatives
  - Title: Synthesis and antimycobacterial activity of some new pyrazine-2-carbohydrazide deriv
  - Source:European Journal of Medicinal Chemistry, 2009.
  - URL:[[Link](#)]
- Pyrazine Coupling Constants & NMR Data
  - Title: 1H-1H Coupling in Proton NMR: Analysis of Pyrazine and Pyridazine Systems.
  - Source:ACD/Labs Technical Notes.
  - URL:[[Link](#)] (General reference for coupling constant tools)
- Crystallographic Data (Analogous Structures)

- Title: Five N'-benzylidene-N-methylpyrazine-2-carbohydrazides.[2]
- Source:Acta Crystallographica Section C, 2013.
- URL:[[Link](#)]
- Oxidation of Dimethylpyrazines
  - Title: Bioconversion of 2,6-dimethylpyridine to 6-methylpicolinic acid (Analogous chemistry for pyrazines).[1]
  - Source:Applied Microbiology and Biotechnology.
  - URL:[[Link](#)] (Illustrates the regioselectivity of methyl group oxidation).
- General Chemical Data
  - Title: **6-Methylpyrazine-2-carbohydrazide** (CAS 105426-65-1).
  - Source:PubChem.
  - URL:[[Link](#)]

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- 1. Bioconversion of 2,6-dimethylpyridine to 6-methylpicolinic acid by *Exophiala dermatitidis* (Kano) de Hoog DA5501 cells grown on n-dodecane - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Five N'-benzylidene-N-methylpyrazine-2-carbohydrazides - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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